

Technical Support Center: Scale-Up Synthesis of 3-Fluoro-5-nitroquinoline

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Compound of Interest

Compound Name: 3-Fluoro-5-nitroquinoline

CAS No.: 191861-20-8

Cat. No.: B8787750

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Version: 2.4 | Status: Active | Audience: Process Chemists, Scale-Up Engineers

Executive Summary & Route Strategy

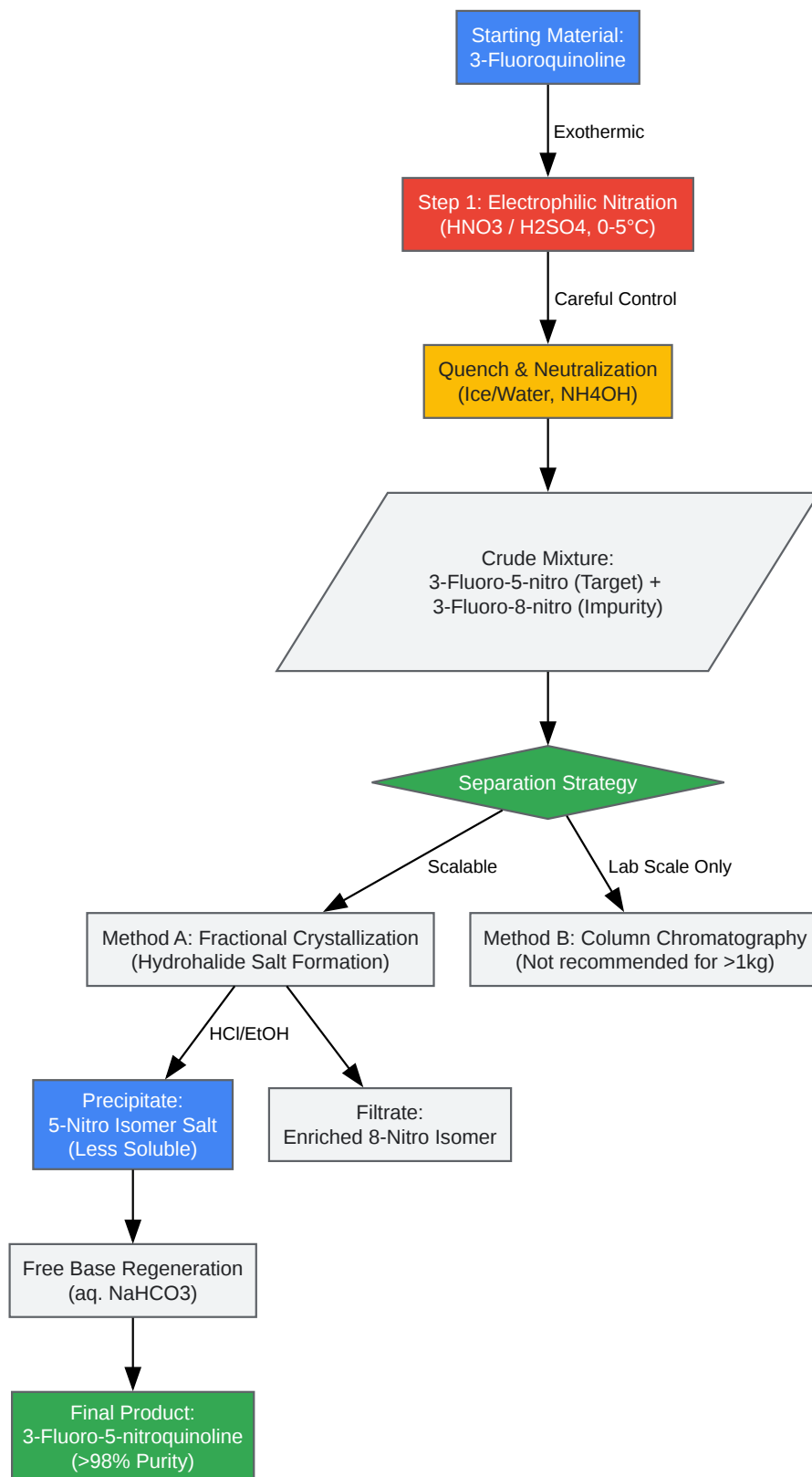
3-Fluoro-5-nitroquinoline is a critical scaffold for next-generation kinase inhibitors and antibacterial agents. Its synthesis at scale presents a classic "regio-isomer challenge."

While de novo ring construction (e.g., modified Skraup or Gould-Jacobs using 2-fluoromalonate) offers regiocontrol, it is often cost-prohibitive at the multi-kilogram scale due to expensive fluorinated precursors. Consequently, the direct nitration of 3-fluoroquinoline remains the industrial workhorse, despite the downstream burden of separating the 5-nitro and 8-nitro isomers.

This guide focuses on optimizing the Nitration Route, specifically addressing the critical bottleneck: The 5- vs. 8-isomer separation.

Synthesis Workflow Visualization

The following diagram illustrates the critical decision nodes and separation logic for the scale-up process.



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Caption: Process flow for the nitration of 3-fluoroquinoline, highlighting the critical salt-based purification step for isomer separation.

Module 1: The Nitration Step (Process Control)

Objective: Maximize conversion while minimizing dinitro- impurities and thermal runaway risks.

The Protocol (Self-Validating)

- Preparation: Charge 98% Sulfuric Acid (5-6 vol) into a jacketed glass-lined reactor. Cool to 0°C.
- Dissolution: Slowly add 3-Fluoroquinoline (1.0 eq) while maintaining internal temperature <10°C. Note: This is exothermic due to salt formation.
- Nitration: Add Fuming Nitric Acid (1.1 - 1.2 eq) dropwise.
 - Critical Parameter: Maintain temperature between 0°C and 5°C.
 - Warning: Exceeding 10°C increases the formation of dinitro- species and oxidation byproducts.
- Reaction: Stir at 0-5°C for 2-4 hours.
- Validation (IPC): Check by HPLC. Target: <2% Starting Material.
 - Expectation: ~50:50 ratio of 5-nitro and 8-nitro isomers.

Troubleshooting The Nitration

Issue	Probable Cause	Corrective Action
Runaway Exotherm	Addition rate too fast or cooling failure.	Stop addition immediately. Ensure reactor jacket is at -10°C. Resume only when internal temp is <5°C.
Low Conversion	Water ingress in H2SO4 or old HNO3.	Ensure H2SO4 is 98%. Use fuming HNO3. ^[1] If stalled, warm slightly to 10-15°C (monitor carefully).
High Dinitro Impurities	Excess HNO3 or high temperature.	Strict stoichiometry control (1.1 eq max initially). Keep T < 5°C.
Tar Formation	Oxidation of the pyridine ring.	This occurs if the reaction is run too hot (>20°C). Discard batch if tar >10%.

Module 2: Separation of Isomers (The 5 vs. 8 Challenge)

The Core Problem: **3-Fluoro-5-nitroquinoline** and 3-Fluoro-8-nitroquinoline have very similar polarity, making silica chromatography impractical at scale. The Solution: Exploiting differential solubility of their hydrohalide salts.

Protocol: Hydrohalide Salt Fractionation

Based on principles for nitroquinoline separation [1].

- Work-up: Pour the nitration mixture onto ice. Neutralize with NH₄OH to pH 8-9. Filter the yellow solid (mixed isomers). Dry thoroughly.
- Solubilization: Dissolve the crude solid in warm Ethanol (5 vol).
- Salt Formation: Slowly add concentrated HCl (1.0 - 1.1 eq relative to total nitroquinolines) or HCl in dioxane.

- Crystallization: Cool the mixture to 0-5°C and stir for 2 hours.
 - Mechanism: The 5-nitroquinoline hydrochloride is typically less soluble and will precipitate first. The 8-nitro isomer tends to remain in the mother liquor [1].
- Filtration: Filter the solid.
 - Solid Cake: Enriched **3-Fluoro-5-nitroquinoline** HCl.
 - Filtrate: Enriched 3-Fluoro-8-nitroquinoline HCl.
- Regeneration: Suspend the solid cake in water and basify with saturated NaHCO₃. Extract with DCM or EtOAc to obtain the free base.
- Recrystallization: Recrystallize the free base from Ethanol/Acetone to achieve >98% purity.

FAQ: Separation Issues

Q: My precipitate still contains 10-15% of the 8-nitro isomer. How do I fix this? A: This is common in the first pass. Perform a "swish" or reslurry of the hydrochloride salt in cold ethanol before regenerating the free base. Alternatively, recrystallize the free base (after regeneration) from acetone; the 5-nitro isomer often crystallizes more readily than the 8-nitro.

Q: Can I use chromatography? A: Only for batches <100g. For kg-scale, the solvent volumes required for a difficult separation ($\Delta R_f < 0.1$) are economically unviable. The salt method is the only scalable path.

Module 3: Analytical Controls & Quality

Distinguishing the 5- and 8-isomers requires precise analytical methods.

HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 μ m.
- Mobile Phase: A: 0.1% H₃PO₄ in Water; B: Acetonitrile.
- Gradient: 10% B to 90% B over 20 min.

- Detection: UV at 254 nm.
- Retention Times:
 - The 5-nitro isomer typically elutes after the 8-nitro isomer on standard C18 phases due to intramolecular H-bonding effects (though this must be empirically verified with standards).

NMR Identification (1H NMR, 400 MHz, DMSO-d6)

- **3-Fluoro-5-nitroquinoline:** Look for the coupling pattern of the protons on the benzene ring. H-4 (adjacent to the nitro group in the peri-position) will be significantly deshielded.
- **3-Fluoro-8-nitroquinoline:** The pattern of the benzene ring protons will differ.
- **Key Distinction:** The coupling constants () and the chemical shift of the proton at C4 (pyridine ring) are sensitive to the nitro group's position (5 vs 8). In 5-nitro, the nitro group is peri to H4, causing a downfield shift of H4 compared to the 8-nitro isomer.

References

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Sources

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